

Health and safety data for 2-styrylpyridine

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Compound of Interest

Compound Name: 2-(2-Phenethenyl)pyridine

CAS No.: 538-49-8

Cat. No.: B1593802

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An In-depth Technical Guide to the Health and Safety of 2-Styrylpyridine

Section 1: Introduction and Scope

2-Styrylpyridine (CAS No: 714-08-9), also known as 2-(2-phenylethenyl)pyridine, is a heterocyclic aromatic compound utilized in various fields of chemical research, including the synthesis of novel organic materials and potential pharmaceutical intermediates.^{[1][2]} Its structure, featuring a pyridine ring linked to a styryl group, imparts specific chemical properties that are of interest to researchers. However, these same properties necessitate a thorough understanding of its potential health and safety hazards.

This guide provides a comprehensive overview of the health and safety data for 2-styrylpyridine. It is designed for researchers, laboratory personnel, and drug development professionals who handle this compound. The core objective is to synthesize available safety data with established chemical safety principles to foster a proactive safety culture. This document moves beyond simple data reporting to explain the causality behind safety protocols, empowering scientists to make informed risk assessments.

Section 2: Hazard Identification and GHS Classification

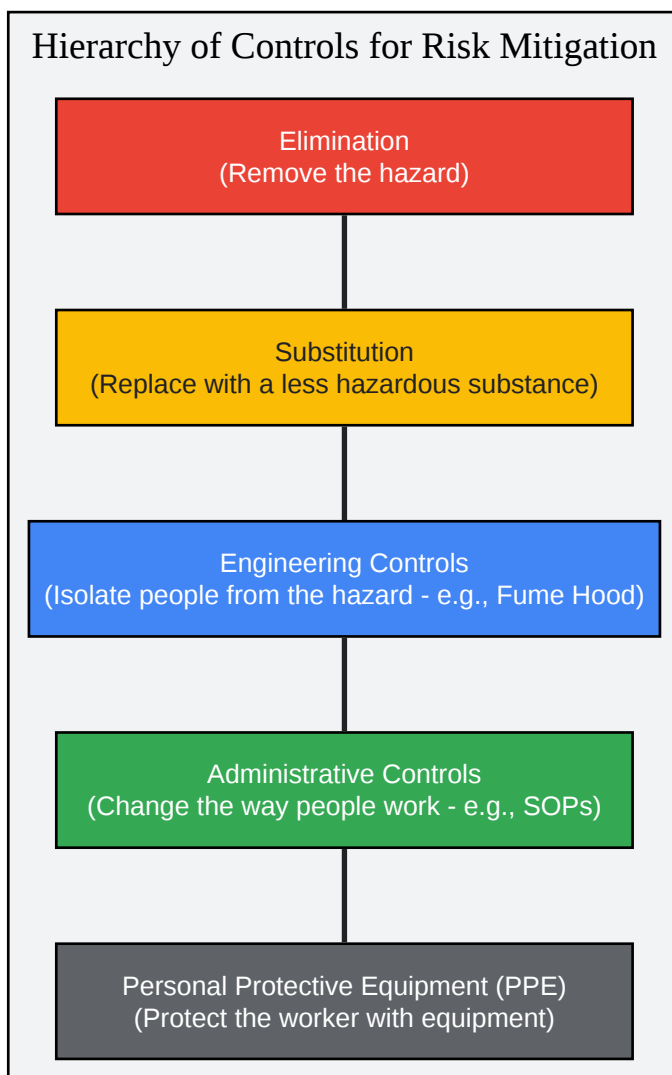
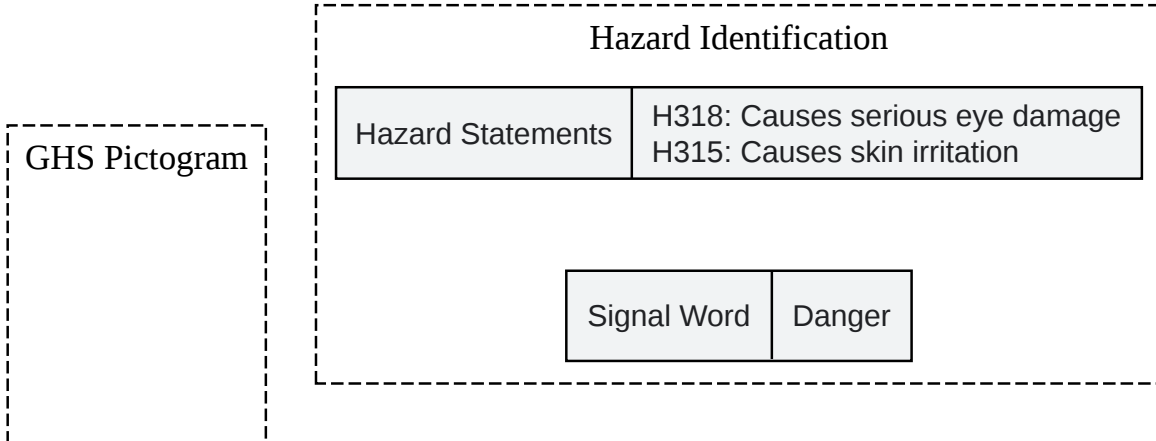
The primary and most critical step in the safe handling of any chemical is a complete understanding of its intrinsic hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 2-styrylpyridine is classified with a significant health hazard, primarily related to its corrosive effects on the eyes.

Aggregated GHS information from notifications to the European Chemicals Agency (ECHA) provides a clear classification for this substance.^[1] The data overwhelmingly points to a primary hazard of severe eye damage.

Table 1: GHS Classification Summary for 2-Styrylpyridine | Category | Pictogram | Signal Word | Hazard Statement Code | Hazard Statement Description | | :--- | :--- | :--- | :--- | :--- | | Health Hazard |

| Danger | H318 | Causes serious eye damage.^[1] | | Health Hazard | | Warning | H315 | Causes skin irritation.^[2] |

The H318 classification is of paramount importance. Unlike simple eye irritation (H319), this statement indicates a risk of irreversible or serious damage to eye tissue upon contact. This dictates the mandatory use of stringent eye protection.



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The hierarchy of controls, from most to least effective.

Engineering Controls

The primary method for controlling exposure to 2-styrylpyridine is to handle it within a properly functioning chemical fume hood. This isolates the material, prevents the accumulation of vapors in the laboratory workspace, and provides a physical barrier. All weighing, transfers, and reaction setups involving this compound must be performed in a fume hood.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the known hazards.

- **Eye and Face Protection:** Due to the H318 classification, standard safety glasses are insufficient. Chemical splash goggles are mandatory. For procedures with a higher risk of splashing, a full-face shield should be worn in addition to goggles.
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for tears or holes before each use. Change gloves immediately if contamination is suspected.
 - **Protective Clothing:** A flame-resistant laboratory coat is required. Ensure sleeves are fully extended and the coat is buttoned. For larger quantities, a chemically resistant apron or coveralls may be necessary.
- **Respiratory Protection:** Handling within a fume hood should prevent the need for respiratory protection. However, in the event of a spill or ventilation failure, a NIOSH-approved respirator with an organic vapor cartridge would be required. All respirator use must be part of a formal respiratory protection program. [3]

Hygiene Practices

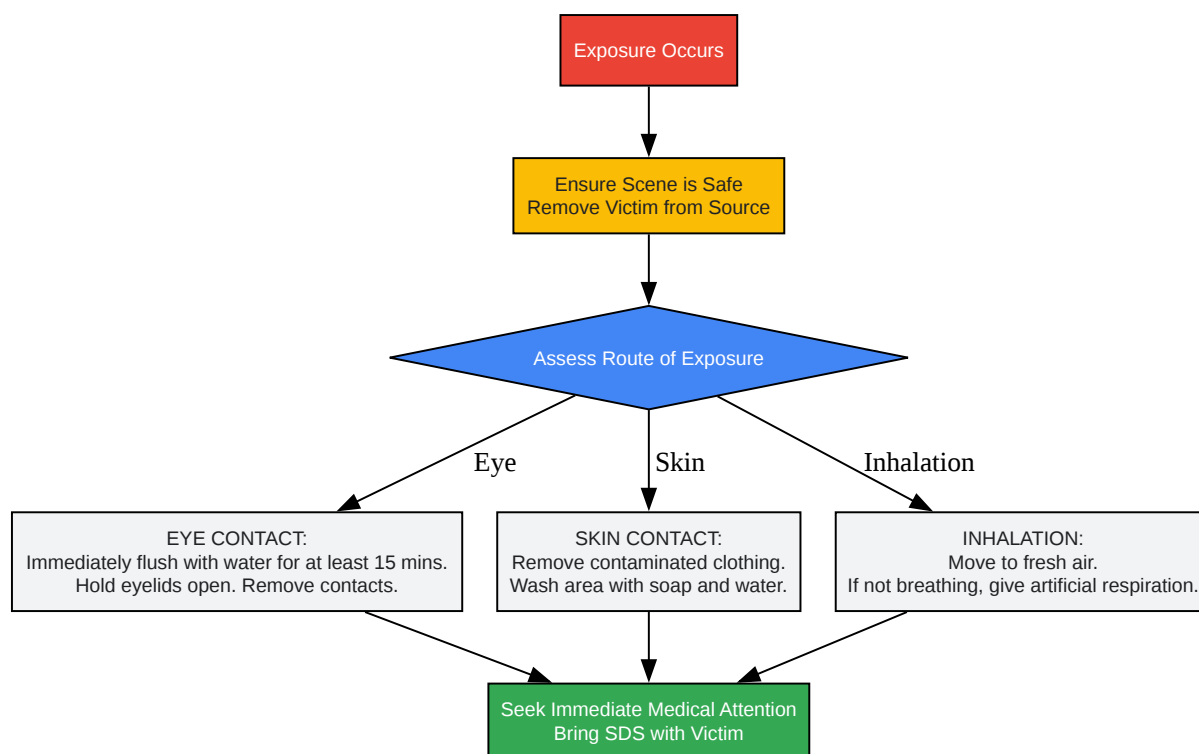
- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory. [4]* Do not eat, drink, or smoke in areas where 2-styrylpyridine is handled or stored. [4]* Contaminated clothing should be removed immediately and laundered before reuse. [4]

Section 5: Storage and Stability

- **Storage Conditions:** Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition. [5][6] Keep containers tightly closed to prevent exposure to air and moisture. [5][6] Some suppliers recommend storing under an inert atmosphere. [6]* **Chemical Stability:** The compound is generally stable under recommended storage conditions. [5]* **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases. [6] Contact with these materials can lead to vigorous, exothermic reactions.
- **Hazardous Decomposition Products:** When heated to decomposition, 2-styrylpyridine may emit toxic fumes, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x). [5][7][8]

Section 6: Emergency and First-Aid Procedures

Immediate and correct response to an exposure is critical to minimizing harm. All laboratory personnel must be familiar with the location of emergency equipment, including safety showers and eyewash stations.



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General first-aid workflow for chemical exposure.

Step-by-Step First-Aid Protocols

- Eye Contact: This is the most critical exposure route.
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station. [5] 2. Forcibly hold the eyelids apart to ensure complete irrigation of all eye and lid surfaces.
 - If present, remove contact lenses, but do not interrupt the flushing. [5] 4. Seek immediate medical attention from a specialist. Show the Safety Data Sheet (SDS) to the physician. [5]*
- * Skin Contact:

- Immediately remove all contaminated clothing.
- Wash the affected skin area thoroughly with soap and plenty of water. [4][5] 3. If skin irritation occurs or persists, seek medical advice. [4]* Inhalation:
- Move the affected person to fresh air immediately. [4][5] 2. If the person is not breathing, provide artificial respiration.
- Seek medical attention. [5]* Ingestion:
- Do NOT induce vomiting. [5] 2. Rinse the mouth thoroughly with water.
- Never give anything by mouth to an unconscious person. [5] 4. Seek immediate medical attention. [5]

Spill and Fire Procedures

- Spill Cleanup: In case of a small spill, contain the spillage, and collect with an inert absorbent material. Place in a suitable, closed container for disposal. Ensure adequate ventilation and remove all sources of ignition. [5] For large spills, evacuate the area and contact emergency response personnel.
- Fire-Fighting Measures: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire. [5][7] Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and decomposition products. [5]

Section 7: Conclusion

2-Styrylpyridine is a valuable research chemical that must be handled with significant caution. The primary, well-documented hazard is its potential to cause serious and irreversible eye damage (H318). The significant lack of comprehensive toxicological data for other endpoints necessitates treating this compound with a high degree of care, assuming it may possess other, as-yet-unidentified hazards. Strict adherence to the hierarchy of controls—prioritizing fume hood use and mandating appropriate PPE, especially chemical splash goggles—is essential for mitigating risk. By understanding the rationale behind these safety protocols, researchers can protect themselves and their colleagues while continuing their important work.

Section 8: References

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